

Technical Support Center: Evans Blue Tissue Clearing & Visualization

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Compound of Interest

Compound Name: *Evans Blue tetrasodium salt*

Cat. No.: *B10784914*

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Topic: Optimizing 3D Visualization of Evans Blue Extravasation Document ID: TS-EB-3D-V2

Last Updated: 2025-05-15[1][2]

Core Directive: The "Solubility Paradox"

Critical Warning: Most standard tissue clearing protocols (CUBIC, CLARITY, standard iDISCO) will fail with Evans Blue (EB).[1]

- The Mechanism: EB binds tightly to serum albumin in vivo. To visualize it, you are actually visualizing the EB-Albumin complex.[1][2]
- The Failure Mode:
 - Aqueous Methods (CUBIC/CLARITY): These hyper-hydrate and delipidate tissue using detergents (Triton X-100, SDS) and aminoalcohols.[1][2] This environment often solubilizes the albumin-dye complex, washing it out of the vessel walls. Do not use CUBIC.
 - Standard Dehydration (Ethanol/Methanol): EB is slightly soluble in ethanol and methanol. [1][2] Prolonged dehydration in these alcohols will leach the dye, resulting in a false-

negative signal.[2]

The Solution: You must use a Solvent-Based clearing method with a pH-adjusted dehydration series that minimizes albumin extraction.[1] The recommended protocol is 2Eci (Second Generation Ethyl Cinnamate) or PEGASOS.[1]

Recommended Protocol: Modified 2Eci (Ethyl Cinnamate)

This workflow prioritizes the retention of the EB-Albumin complex while achieving high transparency.[1]

Phase 1: Preparation & Perfusion[1][2]

- Dye Injection: 2% Evans Blue in saline (IV).[1][2] Allow circulation (30 min - 2 hrs depending on model).[1]
- Perfusion: Transcardial perfusion with PBS (pH 7.4) to clear intravascular blood, followed immediately by 4% PFA.
 - Critical: DO NOT flush with ethanol or sucrose.[1]
 - Critical: Do not over-perfuse the saline; you want to remove blood cells but not wash away the extravasated dye from the vessel basement membranes.

Phase 2: Dehydration (The Danger Zone)

Standard ethanol dehydration is risky.[1] Use 1-Propanol adjusted to pH 9.0.[1][2][3] Alkaline pH helps preserve fluorescence and protein retention.

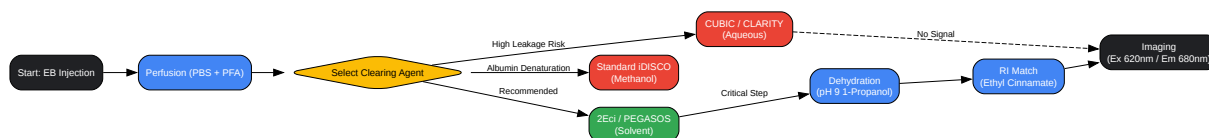
Step	Reagent	Time (Brain/Lung)	Notes
1	1-Propanol (pH 9) 30%	4-8 hrs	Dilute in distilled water. [1] [2] [4] Adjust pH with Triethylamine.
2	1-Propanol (pH 9) 50%	4-8 hrs	
3	1-Propanol (pH 9) 70%	4-8 hrs	
4	1-Propanol (pH 9) 100%	12 hrs	Repeat twice to ensure total water removal. [1] [2] [4]

Phase 3: Refractive Index Matching (Clearing)

- Reagent: Ethyl Cinnamate (ECi).[\[1\]](#)[\[2\]](#)
- Procedure: Transfer tissue directly from 100% 1-Propanol to Ethyl Cinnamate.[\[1\]](#)[\[2\]](#)
- Incubation: Incubate at Room Temperature (RT) on a rotator.
- Time: Small organs (mouse brain/lung) clear in 2-4 hours.[\[1\]](#)[\[2\]](#)

Visualization Logic & Workflow

The following diagram illustrates the critical decision points where experiments typically fail.



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Figure 1: Decision logic for Evans Blue clearing. Note the divergence at "Select Clearing Agent" where aqueous methods frequently result in signal loss.

Troubleshooting Guide

Issue 1: "My tissue is clear, but the Evans Blue signal is gone."

- Likely Cause: Leaching during dehydration or clearing.^{[1][2]}
- Diagnosis: Did you use Ethanol or store the sample in alcohol for >24 hours?
- The Fix:
 - Switch to Tert-Butanol or 1-Propanol (pH 9) for dehydration.^{[1][2]}
 - Reduce dehydration steps to the minimum time required for the tissue size.^[2]
 - Avoid CUBIC reagents entirely; the Triton X-100 extracts the dye.^[2]

Issue 2: "The background is too high; I can't see the leakage."

- Likely Cause: Autofluorescence or Heme residue.^{[1][2]}
- Diagnosis: Is the background green (500-550nm) or red (600nm+)?
- Green Background: Tissue autofluorescence.^{[2][3]} EB fluoresces in the Far-Red (680nm).^[1] Ensure you are using the correct filter set (Cy5-like filters).
 - Red Background: Incomplete perfusion.^[2] Residual blood contains EB-bound albumin.^[1]^[2]
- The Fix:

- Spectral Imaging: If available, use spectral unmixing to separate EB (Peak ~680nm) from tissue autofluorescence (broad spectrum).[1][2]
- Perfusion: Increase the volume of the initial PBS flush slightly, but do not exceed 100mmHg pressure to avoid artificial vessel rupture.

Issue 3: "The signal is blurry or diffuse."

- Likely Cause: Re-hydration or Lipid Haze.[1][2]
- The Fix:
 - Ensure the tissue is completely dehydrated before adding Ethyl Cinnamate.[2] Any residual water creates a milky haze.[2]
 - If the signal looks "puffy" (diffuse around vessels), this may be genuine leakage (the biological goal) rather than an artifact.[1] Verify with a control animal (no injury/treatment).

Frequently Asked Questions (FAQ)

Q: Can I use iDISCO if I already have the reagents? A: Proceed with extreme caution. Standard iDISCO uses Methanol.[2] Methanol is harsh and can strip the albumin-dye complex. If you must use iDISCO, skip the "Permeabilization" steps (DMSO/Glycine) and move straight to a shortened dehydration and DCM delipidation. However, ECI is superior for EB retention.[1][2][4]

Q: What are the exact excitation/emission settings for Evans Blue? A:

- Excitation: Peak at 620 nm (Use a 594nm or 633nm laser).[1][2]
- Emission: Peak at 680 nm (Use a 650nm Long Pass or 670-720nm Band Pass filter).[1][2]
- Note: EB has a wide emission tail; avoid the 488nm channel as EB can act as a quencher or show faint anomalous fluorescence there.

Q: Can I double-label with antibodies (Immunohistochemistry)? A: Yes, but perform the staining after fixation and before dehydration.

- Workflow: Fixation -> IHC (in PBS/Triton) -> Post-Fix (4% PFA) -> Dehydration (pH 9) -> Clearing.[1][2]
- Warning: Long IHC incubations (3-7 days) in aqueous buffer may cause some passive diffusion of the EB.[1] Image immediately after clearing.

References

- Incompatibility of CUBIC with Evans Blue
 - Source: MDPI / BioRxiv[1][4]
 - Citation: "Our analysis showed that Evans Blue is incompatible with CUBIC since all fluorescent signals were lost...[1][5] By contrast, Evans Blue fluorescence was preserved by s-DISCO and ECI."[1][5]
 - Link:[1][4]
- 2ECI Protocol (Ethyl Cinnamate)
 - Source: NIH / PubMed[1][4]
 - Citation: "Broad applicability of a streamlined ethyl cinnamate-based clearing procedure." (Klingberg et al.)[1][6]
 - Link:[1][4]
- Evans Blue Spectral Properties
 - Source: PhotochemCAD[1][2][4]
 - Data: Excit
 - Link:[1][4]
- PEGASOS Method (Alternative for Hard Tissue)
 - Source: Cell Research[1][6]

- Citation: "PEGASOS tissue clearing method... capable of turning both soft and hard tissues highly transparent with excellent fluorescence preservation."[2][7]
- Link:[1][4]

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